

An In-depth Technical Guide to the Physicochemical Properties of 4,4'-Diethylbiphenyl

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Compound of Interest

Compound Name: **4,4'-Diethylbiphenyl**

Cat. No.: **B7949284**

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of **4,4'-Diethylbiphenyl** (CAS No. 13049-40-6), with a primary focus on its melting and boiling points. As a member of the biphenyl family, this compound and its derivatives are of significant interest in medicinal chemistry, materials science, and organic synthesis. This document delves into the experimental determination of these thermal properties, the influence of molecular structure on its physical state, and the practical implications for its synthesis, purification, and application in research and development. Detailed, field-proven protocols for property determination and a discussion of common synthetic routes are provided to ensure both theoretical understanding and practical applicability for scientists and professionals in the field.

Introduction: The Significance of Substituted Biphenyls

The biphenyl scaffold is a privileged structure in medicinal chemistry and materials science, offering a unique combination of rigidity, aromaticity, and the potential for tailored three-dimensional conformations through substitution. The introduction of alkyl groups, such as the ethyl moieties in **4,4'-Diethylbiphenyl**, significantly influences the compound's lipophilicity, metabolic stability, and intermolecular interactions. A thorough understanding of the fundamental physicochemical properties of substituted biphenyls is paramount for their effective utilization in drug design, liquid crystal development, and as intermediates in complex organic syntheses. This guide will focus specifically on **4,4'-Diethylbiphenyl**, providing a detailed analysis of its melting and boiling points, critical parameters that dictate its handling, purification, and reaction conditions.

Physicochemical Properties of 4,4'-Diethylbiphenyl

4,4'-Diethylbiphenyl is a symmetrically substituted aromatic hydrocarbon. At standard conditions, it exists as a white to almost white crystalline powder[1]. The introduction of the ethyl groups at the para positions of the biphenyl core has a predictable effect on its physical properties compared to the parent biphenyl molecule, generally increasing the molecular weight and altering the crystal packing and intermolecular forces.

Melting and Boiling Points: A Comprehensive Data Summary

The melting and boiling points are critical identifiers of a pure compound and provide insight into the strength of its intermolecular forces. For **4,4'-Diethylbiphenyl**, the experimentally determined values are well-defined.

Property	Value	Physical State at STP	CAS Number	Molecular Formula	Molecular Weight
Melting Point	82 °C[2][3]	Solid	13049-40-6[1][2][3][4][5]	C ₁₆ H ₁₈ [1][5]	210.32 g/mol [5]
Boiling Point	315 °C[2]	Liquid (at boiling point)	13049-40-6[1][2][3][4][5]	C ₁₆ H ₁₈ [1][5]	210.32 g/mol [5]

The melting point of 82 °C indicates that strong intermolecular forces, likely a combination of van der Waals forces and pi-stacking interactions between the aromatic rings, are present in the crystal lattice. The relatively high boiling point of 315 °C is indicative of the compound's low volatility and the significant energy required to overcome intermolecular attractions in the liquid state[1].

Experimental Determination of Thermal Properties

The accurate determination of melting and boiling points is fundamental to the characterization of a synthesized or procured compound. The following protocols represent standard, reliable methods for obtaining these values in a laboratory setting.

Protocol for Melting Point Determination (Capillary Method)

This method relies on the visual observation of the phase transition from solid to liquid within a sealed capillary tube.

Methodology:

- **Sample Preparation:** A small amount of dry, crystalline **4,4'-Diethylbiphenyl** is finely powdered.
- **Capillary Loading:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. A sample height of 2-3 mm is ideal.
- **Apparatus Setup:** The loaded capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The apparatus is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire sample becomes a clear liquid (completion of melting) are recorded. A sharp melting range (≤ 1 °C) is indicative of high purity.

Caption: Workflow for Melting Point Determination.

Protocol for Boiling Point Determination (Microscale Method)

For determining the boiling point of small quantities of a liquid, the microscale method is highly efficient.

Methodology:

- Sample Preparation: A small volume (a few milliliters) of molten **4,4'-Diethylbiphenyl** is placed in a small test tube.
- Apparatus Setup: A capillary tube, sealed at one end, is inverted and placed within the test tube containing the sample. The test tube is then attached to a thermometer.
- Heating: The assembly is heated in a suitable bath (e.g., silicone oil).
- Observation: As the liquid heats, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is then discontinued.
- Boiling Point Determination: The temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube is recorded as the boiling point. This occurs when the vapor pressure of the liquid equals the atmospheric pressure.

Synthesis and Purification: Considerations for Accurate Property Measurement

The purity of a compound is a critical factor influencing its melting and boiling points. Impurities typically depress the melting point and broaden the melting range. Therefore, reliable synthesis and purification methods are essential.

Synthetic Approach: Suzuki Coupling

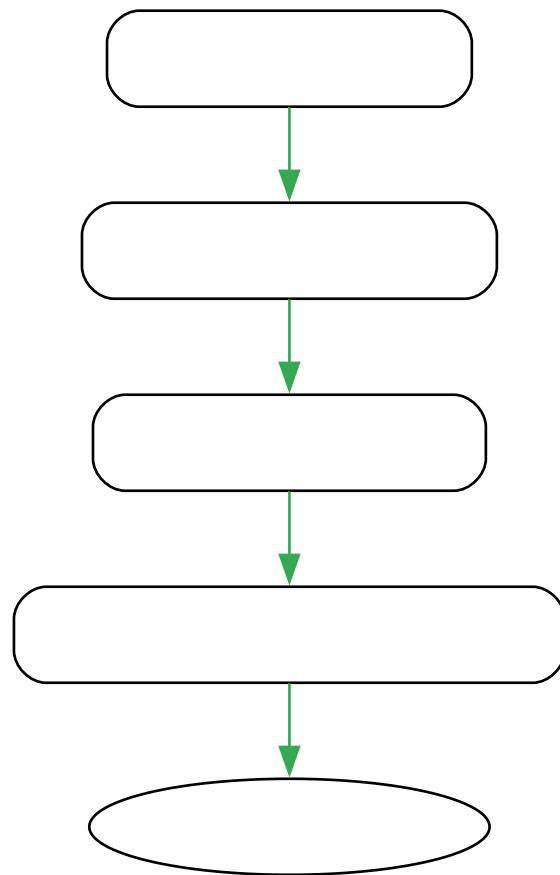
While various methods exist for the synthesis of symmetrical biphenyls, the Suzuki coupling is a modern and highly effective approach. The following is a representative procedure adapted for the synthesis of **4,4'-Diethylbiphenyl**.

Reaction Scheme:

4-Ethylphenylboronic acid + 4-Bromoethylbenzene --(Pd catalyst, Base)--> **4,4'-Diethylbiphenyl**

Protocol:

- Reaction Setup: In a round-bottom flask, 4-ethylphenylboronic acid (1.2 equivalents) and 4-bromoethylbenzene (1.0 equivalent) are dissolved in a suitable solvent system (e.g., toluene and water).
- Catalyst and Base Addition: A palladium catalyst, such as $\text{Pd}(\text{PPh}_3)_4$ (0.02 equivalents), and a base, such as sodium carbonate (2.0 equivalents), are added to the reaction mixture.
- Reaction Conditions: The mixture is heated to reflux with vigorous stirring under an inert atmosphere (e.g., nitrogen or argon) for several hours. Reaction progress can be monitored by thin-layer chromatography (TLC).
- Workup: Upon completion, the reaction mixture is cooled to room temperature, and the organic layer is separated. The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.



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Caption: Suzuki Coupling Synthesis Workflow.

Purification: Ensuring High Purity for Accurate Measurements

The crude product obtained from synthesis will likely contain residual starting materials, catalyst, and byproducts. Recrystallization is a highly effective method for purifying solid organic compounds like **4,4'-Diethylbiphenyl**.

Protocol for Recrystallization:

- Solvent Selection: A suitable solvent or solvent pair is chosen in which **4,4'-Diethylbiphenyl** is sparingly soluble at room temperature but highly soluble at elevated temperatures (e.g., ethanol, methanol, or a hexane/ethyl acetate mixture).
- Dissolution: The crude solid is dissolved in a minimal amount of the hot solvent.

- Decolorization (Optional): If colored impurities are present, a small amount of activated charcoal can be added to the hot solution.
- Hot Filtration: The hot solution is filtered to remove any insoluble impurities or activated charcoal.
- Crystallization: The filtrate is allowed to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
- Isolation and Drying: The purified crystals are collected by vacuum filtration, washed with a small amount of cold solvent, and dried under vacuum.

Conclusion

The melting point of 82 °C and the boiling point of 315 °C are key physicochemical parameters for **4,4'-Diethylbiphenyl**, providing essential information for its identification, purification, and application. This guide has detailed the experimental procedures for the accurate determination of these properties and has provided a robust synthetic and purification strategy to ensure the integrity of these measurements. For researchers and professionals in drug development and materials science, a solid understanding of these foundational properties is critical for the successful application of this and related biphenyl derivatives in their respective fields.

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